

GC-MS retention index BPX-5 column 8-Methyl-1-nonene

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Compound Focus: 8-Methyl-1-nonene

CAS No.: 26741-24-2

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Retention Index Data for 8-Methyl-1-nonene

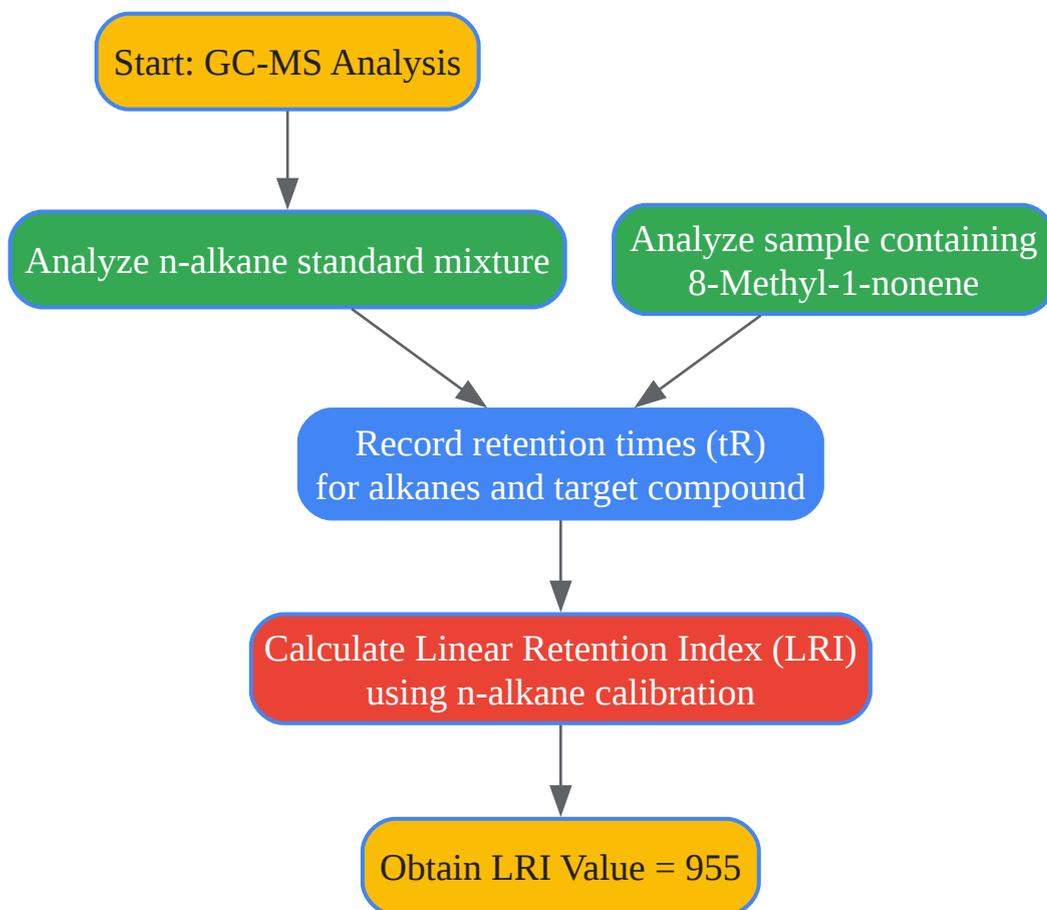
The table below summarizes the key experimental parameters and the resulting retention index for **8-Methyl-1-nonene**, as reported by the National Institute of Standards and Technology (NIST) [1].

Parameter	Specification / Value
Compound Name	8-Methyl-1-nonene (1-Nonene, 8-methyl)
Molecular Formula	C ₁₀ H ₂₀ [1]
Column Type	Capillary [1]
Active Phase	Cross-Linked Methylsilicone (a non-polar phase comparable to BPX-5) [1]
Temperature Program	40 °C to 300 °C at a rate of 5 °C/ min [1]
Retention Index (I)	955 (Van Den Dool and Kratz, non-polar column, temperature ramp) [1]

Methodology for Retention Index Determination

The retention index value of **955** was determined using a well-established method based on n-alkane standards under temperature-programmed conditions [1]. This method, often attributed to Van Den Dool and Kratz, is a standard approach for calculating Linear Retention Indices (LRI) [2].

The following diagram illustrates the logical workflow for determining the retention index of a compound like **8-Methyl-1-nonene** using this method:



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Workflow for determining retention index via n-alkane calibration.

Core Principles of the Retention Index System

- **Basis in n-Alkanes:** The retention index system uses a homologous series of n-alkanes as universal reference points. By definition, n-alkanes have retention indices of 100 times their carbon number (e.g., n-nonane is 900, n-decane is 1000) [2].

- **Linear Retention Index (LRI) Calculation:** In temperature-programmed analysis (as used for this compound), the LRI is calculated without logarithmic transformations. The retention time of the target compound is compared to the retention times of the n-alkanes that elute immediately before and after it. The exact formula, as applied in the first dimension of GC×GC-MS, is [3]: $I_u = 100 \times [n + (t_r(u) - t_r(n)) / (t_r(n+1) - t_r(n))]$ Where:
 - I_u is the linear retention index of the unknown compound.
 - n is the carbon number of the earlier-eluting n-alkane.
 - $t_r(u)$ is the retention time of the unknown compound.
 - $t_r(n)$ is the retention time of the n-alkane with n carbons.
 - $t_r(n+1)$ is the retention time of the n-alkane with $n+1$ carbons.
- **Advantages of the Method:** The LRI is a **relative** parameter, which means the effects of many operational variables (like column length and carrier gas flow rate) are minimized, making the value more reproducible across different laboratories and instruments compared to absolute retention time [2].

The BPX-5 GC Column

The BPX-5 is a suitable column for this type of analysis. Here are its key characteristics [4] [5]:

- **Stationary Phase:** 5% Phenyl Polysilphenylene-siloxane.
- **Polarity: Non-polar**, making it an appropriate choice for separating **8-Methyl-1-nonene** and compatible with the NIST data obtained on a similar non-polar phase [4] [5].
- **Key Features:** It is a general-purpose column known for high-temperature stability, low bleed (ideal for trace analysis and GC-MS), and high inertness [4] [5].
- **Common Applications:** It is used for a wide range of analyses, including pesticides, hydrocarbons, solvents, and phenols [4] [5].

Important Considerations for Identification

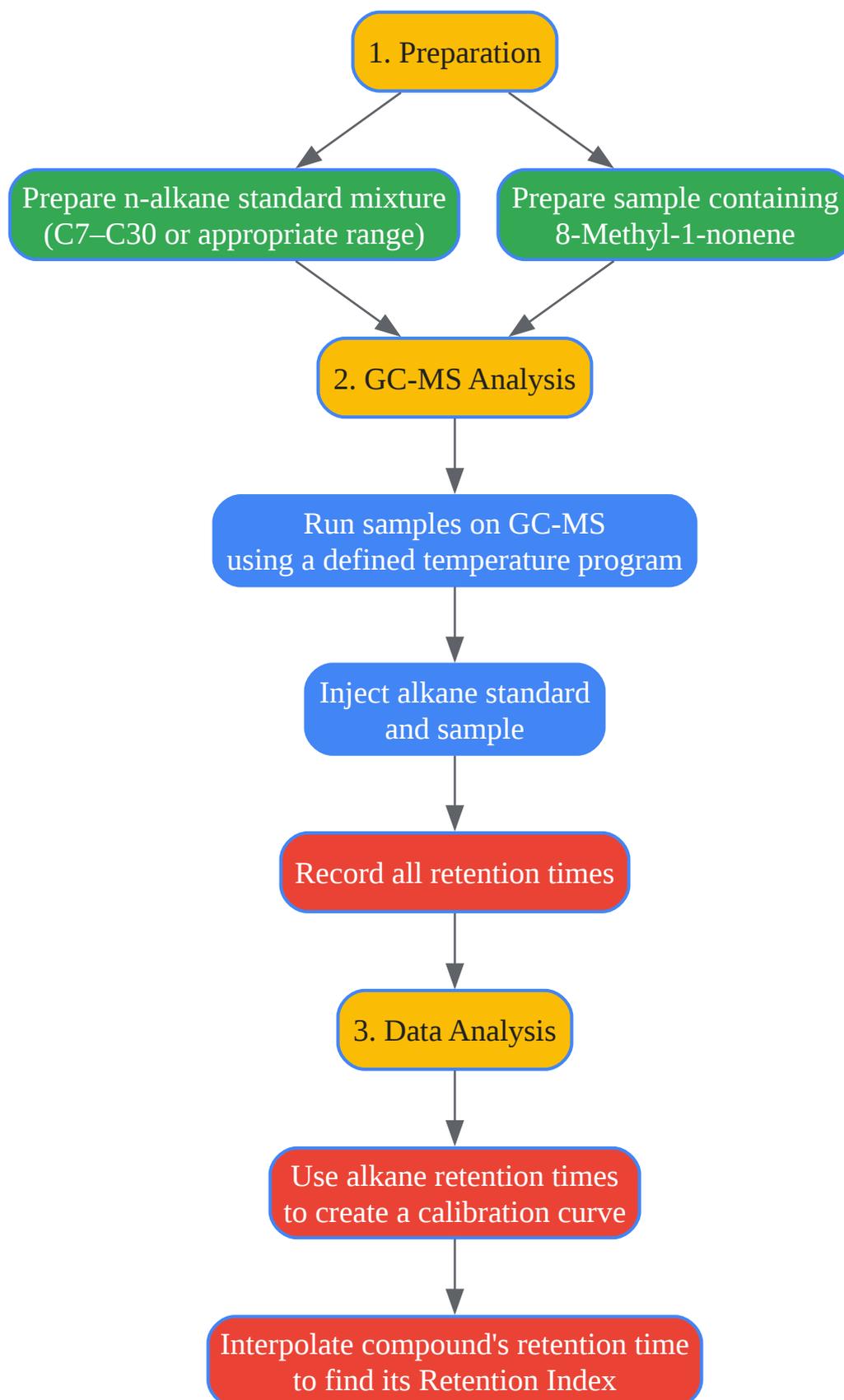
While a retention index is a powerful tool, it is not sufficient for definitive compound identification on its own [6].

- **Tentative Identification:** The retention index provides a **useful first measure** of a molecule's identity. An "exact match" with a reference value does not, by itself, confirm the identity [6].
- **The Role of Mass Spectrometry:** The primary identifier in GC-MS is the **mass spectrum**. The retention index serves as an orthogonal filter to increase confidence in the identification. A reliable identification requires both a high spectral match and a retention index that agrees with the reference value within an acceptable tolerance.

- **Reproducibility:** Even under controlled conditions, retention indices can have minor variations. The scientific literature cautions against the over-reliance or incorrect usage of RI values without acknowledging their limitations [6].

A Practical Experimental Protocol

To experimentally verify the retention index of **8-Methyl-1-nonene** in your own lab, you would need to follow this general procedure, adapting the specifics (e.g., sample preparation) based on your sample matrix.



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Steps for experimental determination of retention index.

- **Preparation:**

- Obtain a standard mixture of n-alkanes covering a range that brackets your compound's expected retention (e.g., C8 to C12 or wider) [3].
- Prepare your sample containing **8-Methyl-1-nonene**. If the sample is complex, you may need to employ sample preparation techniques such as **Solid Phase Extraction (SPE)** or **Solid Phase Micro-Extraction (SPME)** to clean up and concentrate the analytes [7].

- **GC-MS Analysis:**

- **Column:** Use a BPX-5 or equivalent non-polar capillary column [4] [5].
- **Temperature Program:** Implement a temperature program similar to the one referenced in the NIST data (e.g., starting at 40°C and ramping at 5°C/min to 300°C) [1].
- **Sequence:** First, analyze the n-alkane standard mixture to establish the retention time calibration. Then, analyze your sample.

- **Data Analysis:**

- From the n-alkane run, record the retention time for each alkane and plot them against their known retention indices (100 × carbon number).
- From your sample run, note the retention time of the peak suspected to be **8-Methyl-1-nonene**.
- Calculate its LRI by interpolating its retention time on the n-alkane calibration curve using the formula provided in the "Core Principles" section above. The calculated value should be close to **955**.

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